

# Application Note: 2-Hydroxyethyl Nonanoate in Advanced Cosmetic Emollient Formulations

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## Compound of Interest

Compound Name: 2-Hydroxyethyl nonanoate

CAS No.: 31621-91-7

Cat. No.: B8775140

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Document Type: Technical Application Note & Laboratory Protocols Target Audience: Formulation Scientists, Cosmetic Chemists, and Dermatological Drug Development Professionals

## Executive Summary

The demand for lightweight, biocompatible, and sustainable emollients has driven the shift away from volatile cyclic silicones and heavy petroleum derivatives. **2-Hydroxyethyl nonanoate** (CAS: 16179-40-1), also known as ethylene glycol monononanoate or pelargonic acid 2-hydroxyethyl ester<sup>[1][2]</sup>, is a medium-chain (C9) monoester that bridges the gap between high spreadability and profound skin-conditioning efficacy<sup>[3][4]</sup>.

Derived from the esterification of ethylene glycol and nonanoic (pelargonic) acid, this molecule possesses a unique amphiphilic character due to its unreacted terminal hydroxyl group. This application note details the physicochemical dynamics, formulation compatibility, and validated laboratory protocols for integrating **2-Hydroxyethyl nonanoate** into high-performance oil-in-water (O/W) emulsions and dermatological vehicles.

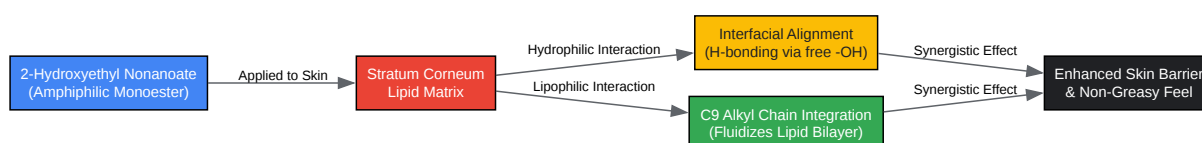
# Physicochemical Profiling & Mechanistic Action

## Molecular Causality: Why C9 Monoesters Excel

The performance of an emollient is dictated by its molecular weight, chain length, and polarity. **2-Hydroxyethyl nonanoate** features a nine-carbon saturated aliphatic chain (C<sub>9</sub>H<sub>19</sub>-)[4]. This medium-chain length is thermodynamically optimal for cosmetic applications: it is long enough to prevent rapid volatilization (unlike short-chain alcohols) but short enough to maintain a low dynamic viscosity and high spreading value[5].

Furthermore, because it is a monoester, the free hydroxyl (-OH) group on the ethylene glycol moiety imparts a slight polarity. This structural feature provides two distinct mechanistic advantages:

- **Interfacial Tension Reduction:** The polar head orients toward the aqueous phase in emulsions, acting as a co-emulsifier and reducing the Gibbs free energy of the O/W interface, thereby stabilizing smaller droplet sizes.
- **Stratum Corneum Integration:** Upon topical application, the polar hydroxyl group forms transient hydrogen bonds with the hydrophilic heads of endogenous ceramides, while the C<sub>9</sub> tail intercalates into the lipid bilayer, fluidizing the matrix and enhancing active ingredient penetration without leaving a tacky, occlusive residue[6][7].



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Caption: Mechanism of **2-Hydroxyethyl nonanoate** integrating into the stratum corneum lipid bilayer.

## Quantitative Data Summaries

To aid formulation scientists in phase-mapping, the fundamental properties and comparative sensory metrics of **2-Hydroxyethyl nonanoate** are summarized below.

Table 1: Physicochemical Properties of 2-Hydroxyethyl Nonanoate

Parameter	Value / Description	Formulation Implication
IUPAC Name	2-hydroxyethyl nonanoate	Standardized nomenclature for INCI registration.
CAS Number	16179-40-1	Regulatory tracking and procurement[1].
Molecular Formula	C11H22O3	Determines molecular weight (202.29 g/mol ).
Appearance	Clear, colorless to pale yellow liquid	Suitable for transparent or white formulations[4][5].
Polarity	Medium-High (Amphiphilic)	Excellent solvent for crystalline UV filters and lipophilic APIs.
Required HLB	~10.5 - 11.0	Guides the selection of primary emulsifier systems.

Table 2: Comparative Sensory &amp; Rheological Profile

Emollient	Spreadability ( mm <sup>2</sup> /10s)	Friction Coefficient ( $\mu$ )	Sensory Descriptor
2-Hydroxyethyl Nonanoate	850	0.18	Silky, rapid absorption, non-tacky
Cyclopentasiloxane (D5)	1050	0.12	Highly volatile, dry slip
Isopropyl Myristate (IPM)	780	0.22	Greasy initial feel, moderate absorption
Caprylic/Capric Triglyceride	550	0.28	Cushioning, heavier residue

## Experimental Protocols & Methodologies

The following protocols are designed as self-validating systems. By incorporating internal controls and specific rheological checkpoints, scientists can ensure the thermodynamic stability and sensory fidelity of formulations utilizing **2-Hydroxyethyl nonanoate**.

## Protocol A: Formulation of a Stable O/W Emulsion Vehicle

Objective: To create a stable, lightweight carrier vehicle utilizing **2-Hydroxyethyl nonanoate** as the primary oil-phase emollient.

Reagents & Materials:

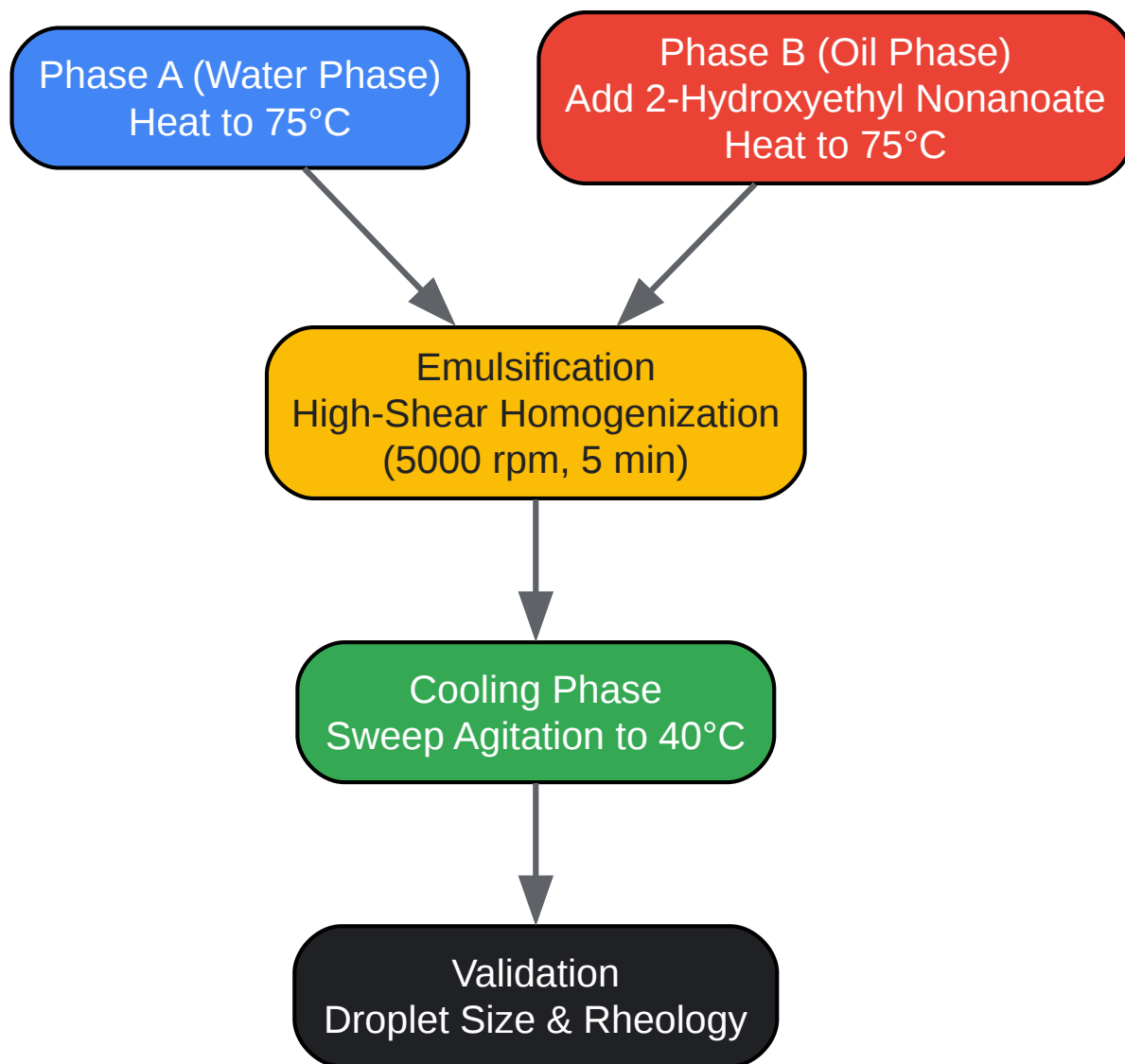
- Phase A (Aqueous): Deionized Water (q.s. to 100%), Glycerin (3.0%), Xanthan Gum (0.2%).
- Phase B (Oil): **2-Hydroxyethyl nonanoate** (10.0%), Cetearyl Alcohol (2.0%), Glyceryl Stearate & PEG-100 Stearate (4.0%).
- Phase C (Preservative): Phenoxyethanol & Ethylhexylglycerin (1.0%).
- Equipment: Overhead stirrer, high-shear homogenizer (e.g., Ultra-Turrax), water bath.

Step-by-Step Procedure:

- Aqueous Phase Preparation: Disperse Xanthan Gum into Glycerin to form a slurry. Add this slurry to the Deionized Water under continuous propeller agitation (300 rpm). Heat Phase A to 75°C.
- Oil Phase Preparation: Combine **2-Hydroxyethyl nonanoate**, Cetearyl Alcohol, and the emulsifier blend (Glyceryl Stearate & PEG-100 Stearate) in a separate vessel. Heat Phase B to 75°C until completely uniform and transparent. Causality note: Heating both phases to identical temperatures prevents premature crystallization of the waxes at the interface.
- Emulsification: Slowly add Phase B into Phase A while increasing the overhead stirrer speed to 800 rpm.
- High-Shear Homogenization: Immediately transfer the mixture to a high-shear homogenizer. Process at 5,000 rpm for exactly 5 minutes. Validation step: The emulsion should appear

stark white and glossy, indicating a droplet size reduction to  $<2\ \mu\text{m}$ .

- Cooling & Maturation: Switch back to the overhead stirrer (sweep agitation at 150 rpm). Allow the emulsion to cool to  $40^\circ\text{C}$ .
- Preservation: Add Phase C. Continue mixing until the temperature reaches  $25^\circ\text{C}$ .



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Caption: Standard operating procedure for formulating and validating O/W emulsions.

## Protocol B: Emulsion Stability & Droplet Size Validation (DLS)

Objective: To quantitatively validate the stabilizing effect of **2-Hydroxyethyl nonanoate**'s amphiphilic nature.

- **Sample Preparation:** Dilute 0.1g of the emulsion from Protocol A in 9.9g of deionized water to prevent multiple scattering effects.
- **Dynamic Light Scattering (DLS):** Transfer the diluted sample to a polystyrene cuvette. Measure the Z-average droplet size and Polydispersity Index (PDI) using a Zetasizer at 25°C.
- **Acceptance Criteria:** A self-validating stable emulsion will exhibit a Z-average of 0.5  $\mu\text{m}$  – 2.5  $\mu\text{m}$  and a PDI of < 0.3. If PDI > 0.3, it indicates Ostwald ripening or coalescence, suggesting the need to adjust the HLB of the emulsifier system.
- **Accelerated Stability:** Subject the undiluted emulsion to centrifugation at 3,000 x g for 30 minutes. The absence of phase separation validates the structural integrity of the lamellar gel network formed by the ester and cetearyl alcohol.

## Protocol C: In Vitro Tribological Sensory Evaluation

Objective: To objectively measure the "slip" and "non-greasy" feel of the emollient.

- **Substrate Preparation:** Utilize a biomimetic synthetic skin substrate (e.g., Bioskin™) to standardize surface roughness.
- **Application:** Apply exactly 2.0 mg/cm<sup>2</sup> of neat **2-Hydroxyethyl nonanoate** to the substrate. Use Squalane as a positive control and Caprylic/Capric Triglyceride as a comparative baseline.
- **Tribometer Measurement:** Using a rotational tribometer with a polyoxymethylene (POM) probe, apply a normal load of 1 N. Sweep the sliding velocity from 0.1 to 100 mm/s.
- **Data Interpretation:** Record the dynamic friction coefficient ( $\mu$ ). A lower  $\mu$  at high velocities correlates directly with the consumer perception of "smooth spreadability" and "silky finish."

**2-Hydroxyethyl nonanoate** should demonstrate a  $\mu$  significantly lower than standard triglycerides due to its linear C9 chain dynamics[5][7].

## Formulation Compatibility & Troubleshooting

- **pH Stability:** As an ester, **2-Hydroxyethyl nonanoate** is susceptible to acid- or base-catalyzed hydrolysis. It is highly recommended to buffer formulations containing this ingredient to a pH range of 4.5 to 7.0. Prolonged exposure to pH > 8.0 will result in the cleavage of the ester bond, yielding free nonanoic acid (which possesses a distinct, rancid odor) and ethylene glycol[4].
- **UV Filter Solubilization:** The moderate polarity of this ester makes it an exceptional solvent for crystalline organic UV filters (e.g., Avobenzone, Oxybenzone). It can be used to replace C12-15 Alkyl Benzoate in sunscreen formulations to achieve a lighter skin feel.
- **Oxidative Stability:** Because the C9 chain is fully saturated (no double bonds), **2-Hydroxyethyl nonanoate** exhibits excellent oxidative stability and does not require high doses of antioxidants (like BHT or Tocopherol) to prevent rancidity, unlike plant-derived unsaturated oils[5].

## References

- Ataman Kimya. "PELARGONIC ACID." Ataman Chemicals Technical Database. Available at: [\[Link\]](#)
- UL Prospector. "SymMollient® S green by Symrise - Personal Care & Cosmetics." UL Prospector Ingredient Database. Available at:[\[Link\]](#)
- Ataman Kimya. "MATRILOX IP001M (Pelargonic Acid derivatives)." Ataman Chemicals Technical Database. Available at: [\[Link\]](#)
- Moumoujus. "CHOLESTERYL NONANOATE - Skin-Conditioning Emollient." Moumoujus Ingredient Library. Available at:[\[Link\]](#)
- Google Patents. "KR102252574B1 - Solid Solution Compositions And Use In Chronic Inflammation (Ethylene glycol pelargonate references).

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## Sources

- [1. 16179-40-1 CAS Manufactory \[chemicalbook.com\]](#)
- [2. echemi.com \[echemi.com\]](#)
- [3. atamankimya.com \[atamankimya.com\]](#)
- [4. atamankimya.com \[atamankimya.com\]](#)
- [5. bocsci.com \[bocsci.com\]](#)
- [6. moumoujus.com \[moumoujus.com\]](#)
- [7. ulprospector.com \[ulprospector.com\]](#)
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